

PFDA Bioaccumulation Factors Across Species

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Perfluorodecanoic acid

CAS No.: 335-76-2

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The table below compiles Bioaccumulation Factors (BAF) and Biomagnification Factors (BMF) for PFDA from various experimental and field studies.

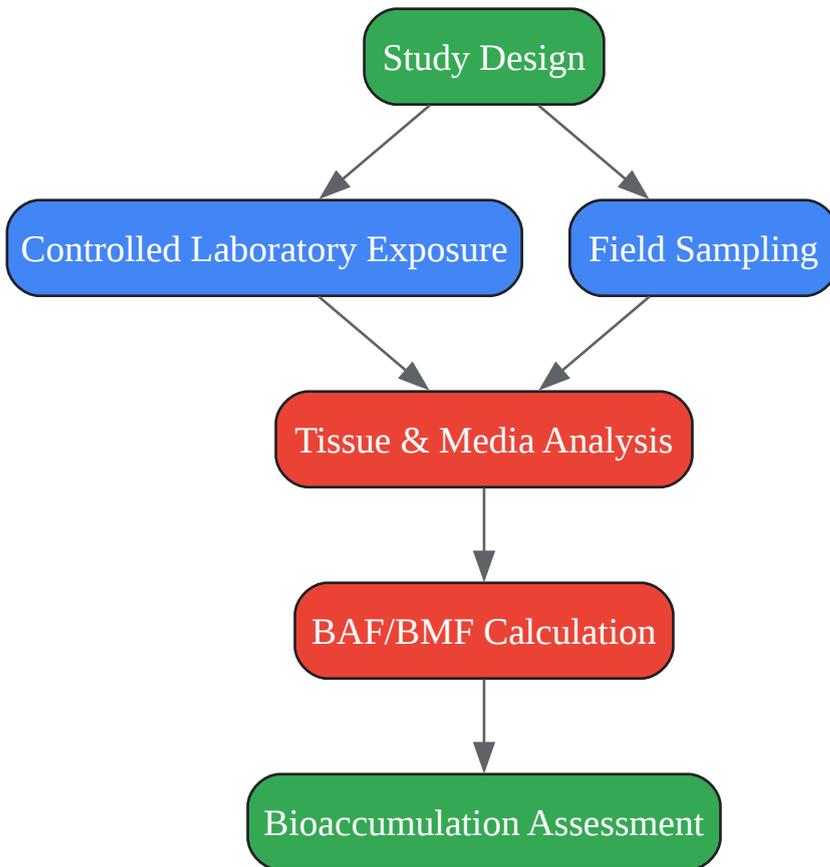
Organism / Context	Reported Value (BAF/BMF)	Notes / Conditions	Source
Freshwater Mussels (<i>Sagittunio subrostratus</i>)	BAF: 4.80 ± 1.21 L/kg	Laboratory-derived, 7-day exposure at 10 µg/L [1]	
Tropical Lakes Food Web (Nigeria)	BMF: >1	Indicated trophic level increase in a suburban lake [2]	
Project 1007 Watershed (Minnesota, USA)	BAF: Increases with Trophic Level	Concentrations generally increased from plants to predatory fish [3]	
Marine Environment (Review)	High Persistence & Bioaccumulation	PFDA and PFUnDA (C11) detected at high concentrations across several taxa [4]	

Experimental Protocols for Key Studies

Here are the detailed methodologies from the cited experiments to support your evaluation of the data.

- **Freshwater Mussel Laboratory Study [1]:** This study aimed to derive bioaccumulation kinetics for several PFAS, including PFDA.
 - **Test Organism:** *Sagittunio subrostratus*, a model freshwater pond mussel.
 - **Exposure Regimen:** Mussels were exposed to PFDA at a concentration of **10 µg/L** for a 14-day uptake period.
 - **Elimination Phase:** This was followed by a 7-day depuration period in clean water.
 - **Analysis:** Bioaccumulation kinetics (uptake and elimination rate constants) were determined. The ratio-based BAF was calculated from chemical concentrations in the mussels and the exposure water at day 7.
- **Tropical Lakes Field Study [2]:** This field investigation analyzed the real-world trophic transfer of PFAS.
 - **Study Sites:** Two tropical lakes in Southwestern Nigeria with contrasting urban intensities.
 - **Sampling:** Over 8 months, sediment and multiple fish species across different trophic levels were sampled.
 - **Analysis:** Various PFAS congeners were analyzed in the samples. The Biomagnification Factor (BMF) was estimated to quantify the increase in PFDA concentration between trophic levels.
- **Watershed-Scale Case Study [3]:** This was a large-scale field assessment of a contaminated watershed.
 - **Study Area:** The Project 1007 conveyance system in Minnesota, USA, which includes historical PFAS disposal sites.
 - **Sampling:** Extensive sampling of abiotic media and a wide range of biotic media was conducted.
 - **Trophic Analysis:** The PFAS concentrations were evaluated across the aquatic food web, from plants to predatory fish, to identify site-specific bioaccumulation patterns.

The experimental workflow for assessing PFDA bioaccumulation, as synthesized from these studies, generally follows the path outlined below:



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Key Insights for Comparison

When comparing PFDA's bioaccumulation to other substances, consider these patterns observed in the research:

- **Chain Length Dependence:** PFDA is a long-chain Perfluoroalkyl Carboxylic Acid (PFCA). Studies consistently show that the bioaccumulation potential of PFCAs increases with carbon chain length [4] [5]. This is why PFDA generally shows higher bioaccumulation than shorter-chain alternatives like PFOA.
- **Trophic Magnification:** Field studies confirm that PFDA can biomagnify, meaning its concentration increases with each step in the food web [2] [3]. This is a critical distinction from short-chain PFAS, which may not biomagnify to the same extent.
- **Interspecies Variability:** Bioaccumulation is highly species-dependent. For example, the BAF for freshwater mussels was relatively low [1], whereas higher trophic level fish in field studies showed significant accumulation [2] [4].

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